

A Comparative Analysis of NCDC and WHO Disease Statistics in Nigeria

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of disease statistics for Nigeria as reported by the Nigeria Centre for Disease Control (**NCDC**) and the World Health Organization (WHO). By examining the data and the methodologies behind them, this report aims to offer researchers, scientists, and drug development professionals a clearer understanding of the epidemiological landscape in Nigeria.

Data Presentation

The following tables summarize the available quantitative data for selected diseases in Nigeria for the year 2023 from both the **NCDC** and WHO.

Disease	NCDC Reported Cases (2023)	NCDC Reported Deaths (2023)	WHO Reported Cases (2023)	WHO Reported Deaths (2023)
Lassa Fever	1,227 confirmed cases	215	877 confirmed cases (as of April 16, 2023)[1]	152 (as of April 16, 2023)[1]
Cholera	3,683 suspected cases	128	Data included in regional and global reports	Data included in regional and global reports
Measles	2,157 suspected cases (in January 2024, reflecting 2023 transmission)[2]	14 (in January 2024)[2]	Global and regional data available, specific 2023 country data not explicitly found in searches.	Global and regional data available, specific 2023 country data not explicitly found in searches.
COVID-19	Data integrated into routine surveillance	Data integrated into routine surveillance	267,173 cumulative confirmed cases (as of Dec 24, 2023)	3,155 cumulative deaths (as of Dec 24, 2023)

Experimental Protocols: Methodologies for Disease Surveillance

Understanding the methodologies behind the data is crucial for accurate interpretation. Both the **NCDC** and WHO are key players in Nigeria's public health surveillance, often working in collaboration.

Nigeria Centre for Disease Control (NCDC)

The **NCDC** operates within the framework of the Integrated Disease Surveillance and Response (IDSR) strategy. This is a comprehensive, action-oriented approach that strengthens all levels of the health system to detect, report, and respond to priority diseases.

Key features of the **NCDC**'s methodology include:

- **Decentralized Data Collection:** Data originates at the local government area (LGA) level, with health facilities and community health workers identifying and reporting suspected cases based on standard case definitions.
- **Multi-level Reporting:** Information flows from the LGA to the state level and then to the national level (**NCDC**). This hierarchical system is designed to ensure timely reporting and response at the appropriate level.
- **Laboratory Confirmation:** The **NCDC** maintains a network of public health laboratories across the country to confirm diagnoses of priority diseases.
- **Electronic Surveillance:** Nigeria has been progressively digitizing its disease reporting system. Tools like the Surveillance Outbreak Response Management and Analysis System (SORMAS) are used for real-time data reporting and management.
- **Data Validation:** The **NCDC** has processes in place for data validation and verification, although specific public-facing documents detailing these procedures were not found in the searches. This typically involves cross-checking data from different sources and ensuring consistency.

World Health Organization (WHO)

The WHO's role in Nigeria's disease surveillance is primarily one of support, collaboration, and global health monitoring.

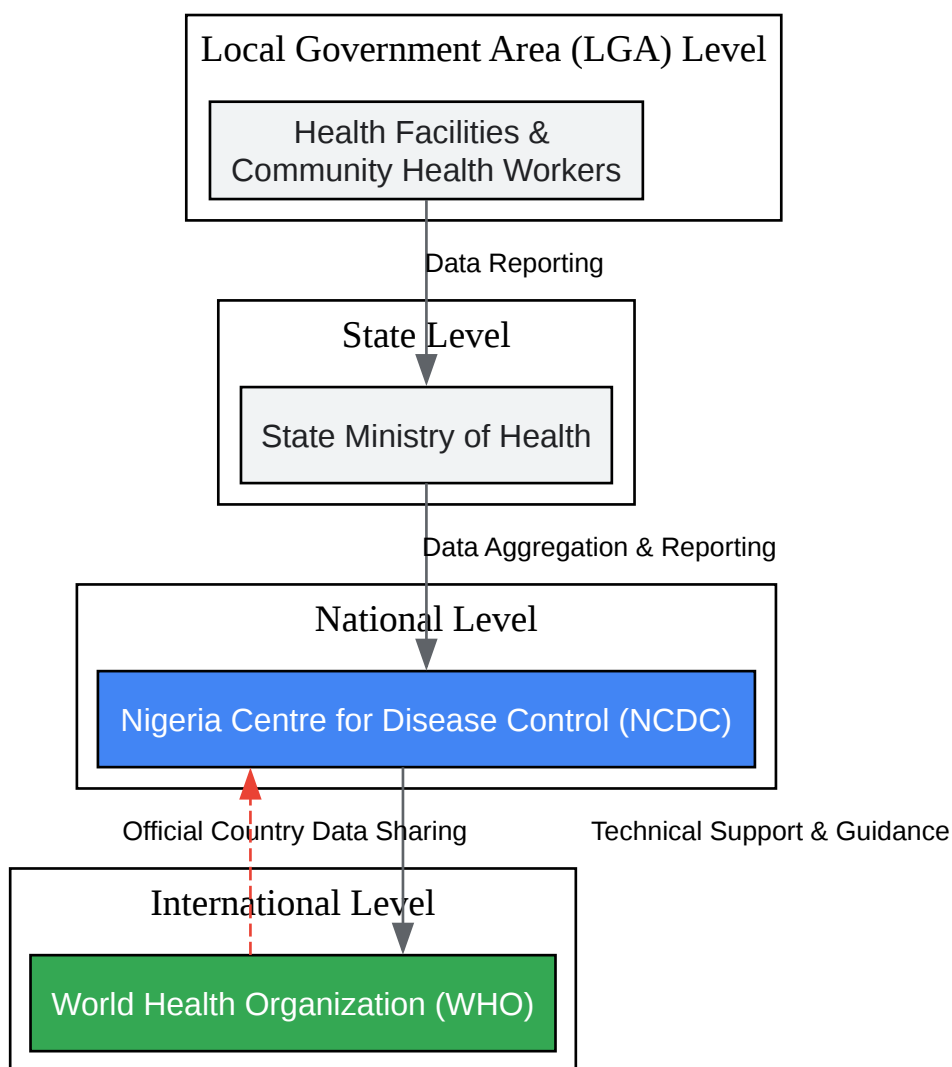
Key aspects of the WHO's methodology include:

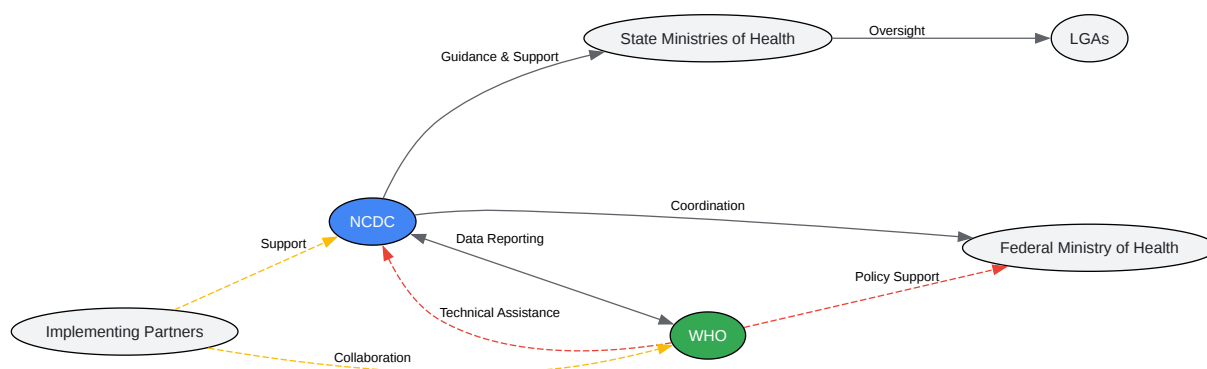
- **Technical Support and Capacity Building:** The WHO provides technical guidance and support to the **NCDC** and the Federal Ministry of Health to strengthen the IDSR system. This includes training healthcare workers and supporting the implementation of surveillance tools.
- **Data Aggregation and Global Reporting:** The WHO collects, validates, and analyzes data from its member states, including Nigeria, to provide a global and regional overview of disease trends. The data reported by the WHO for Nigeria is often based on the official data shared by the **NCDC**.

- **Collaboration on Outbreak Response:** During outbreaks, the WHO works closely with the **NCDC** and other partners to support response efforts, including surveillance, case management, and risk communication.
- **Independent Assessments:** The WHO may conduct its own assessments and analyses of the public health situation in a country, which can sometimes lead to slight variations in reported figures compared to national data, potentially due to different estimation methods or data inclusion criteria.

Mandatory Visualization

The following diagrams illustrate the data flow and the relationship between the **NCDC** and WHO in Nigeria's disease surveillance system.





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